

A Comparative Analysis of Fastness Properties: Disperse Red 50 vs. Disperse Red 73

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Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B1585171

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This guide provides a detailed comparison of the fastness properties of two common disperse dyes, **Disperse Red 50** and Disperse Red 73. The data presented is intended for researchers, scientists, and professionals in the textile and drug development industries to facilitate informed decisions in dye selection. The key performance indicators evaluated are light, wash, sublimation, and rubbing fastness.

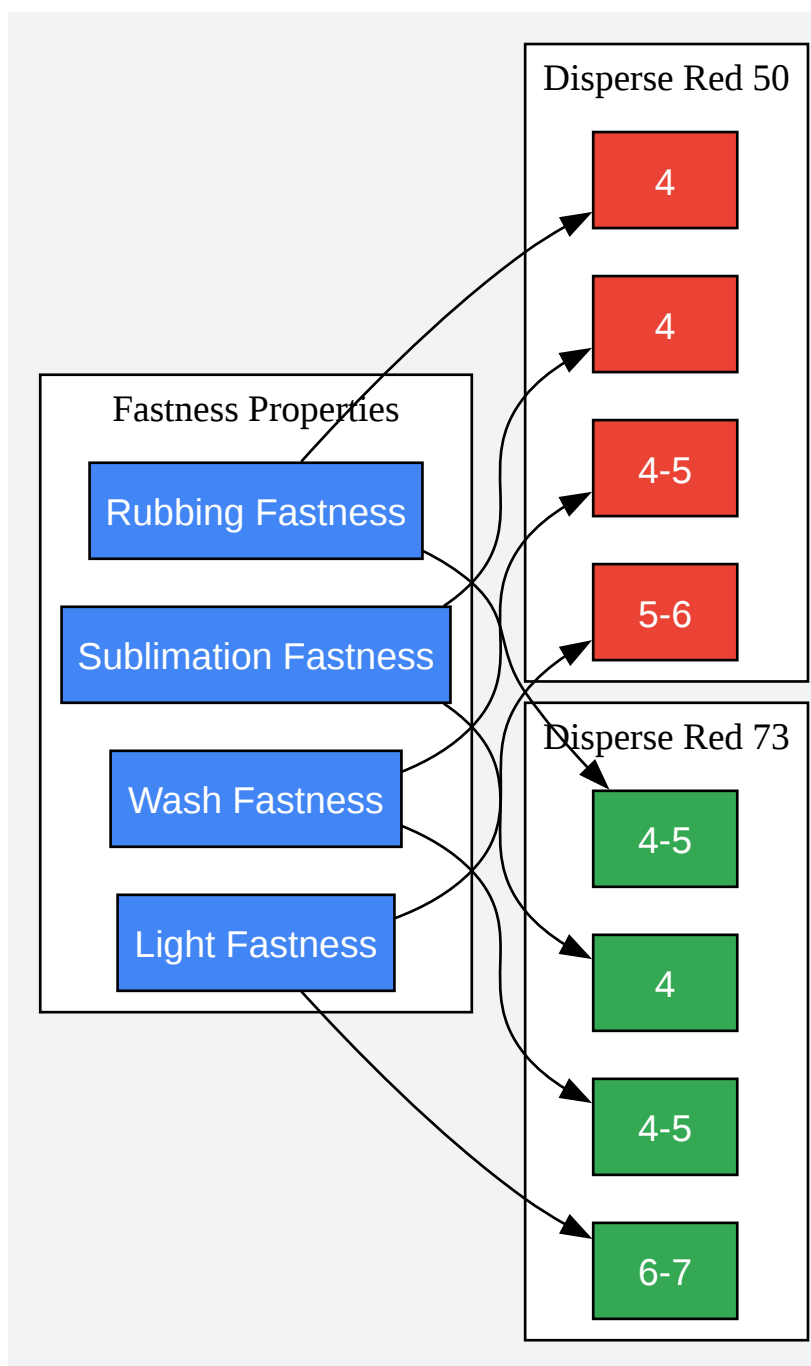
Quantitative Performance Data

The fastness properties of **Disperse Red 50** and Disperse Red 73 are summarized in the table below. The ratings are based on standardized testing protocols, with higher numbers indicating superior performance. Light fastness is graded on a scale of 1 to 8, while other fastness properties are graded on a scale of 1 to 5.

Fastness Property	Test Method	Disperse Red 50	Disperse Red 73
Light Fastness	Xenon Arc	5-6 ^[1]	6 ^[2]
AATCC	5-6 ^[3]	7 ^[4]	
Wash Fastness	ISO 105-C03	4-5 ^[1]	4-5 ^[2]
AATCC	5 ^[3]	5 ^[4]	
Sublimation Fastness	ISO 105-P01	4 ^[1]	4 ^[2]
Rubbing Fastness (Wet)	ISO 105-X12	4 ^[1]	4-5 ^[2]
Ironing Fastness	AATCC	4 ^[3]	5 ^[4]
Perspiration Fastness	AATCC	5 ^[3]	5 ^[4]

Visual Comparison of Fastness Properties

The following diagram provides a visual representation of the comparative fastness properties of **Disperse Red 50** and Disperse Red 73.



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Fastness property comparison of **Disperse Red 50** and 73.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on internationally recognized standards.

Light Fastness Test (ISO 105-B02)

Principle: This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.[5]

Apparatus:

- Xenon arc lamp apparatus
- Lightfastness standards (Blue Wool Scale)
- Grey scale for assessing color change

Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards (rated 1-8, with 8 being the highest fastness).[5]
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.[5]
- The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.[5]
- The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.[5]

Wash Fastness Test (ISO 105-C06 / ISO 105-C03)

Principle: This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.[5]

Apparatus:

- A suitable washing machine (e.g., Launder-Ometer)
- Stainless steel balls (for mechanical action)

- Multifiber adjacent fabric
- Grey scale for assessing color change and staining

Procedure:

- A specimen of the dyed textile is stitched together with a multifiber adjacent fabric.
- The composite specimen is placed in a stainless steel container with a specified amount of detergent solution and stainless steel balls.
- The container is then agitated in the washing machine at a specified temperature and for a specific duration.[\[5\]](#)
- After washing, the sample is rinsed and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change. The staining of each fiber in the multifiber adjacent fabric is assessed using the grey scale for staining.[\[5\]](#)

Sublimation Fastness Test (ISO 105-P01)

Principle: This test assesses the resistance of the color of textiles to sublimation, which is the tendency of some dyes to vaporize when heated and then deposit on adjacent materials.[\[5\]](#) Disperse dyes, when heated, can transition from a solid to a gaseous state and may cause staining on adjacent materials upon cooling.[\[6\]](#)

Apparatus:

- Heat press or a suitable heating device capable of maintaining a constant temperature.
- Undyed adjacent fabric.
- Grey scale for assessing staining.

Procedure:

- A specimen of the dyed textile is placed between two pieces of undyed adjacent fabric.

- The composite sample is placed in the heating device at a specified temperature (e.g., 180°C) and pressure for a set duration (e.g., 30 seconds).^[2]
- After the specified time, the sample is removed and allowed to cool.
- The degree of staining on the adjacent fabric is assessed using the grey scale for staining.

Crocking (Rubbing) Fastness Test (ISO 105-X12)

Principle: This test is designed to determine the amount of color that may be transferred from the surface of a colored textile to other surfaces by rubbing.

Apparatus:

- Crockmeter (rubbing fastness tester)
- Standard white cotton rubbing cloth
- Grey scale for assessing staining

Procedure:

- A specimen of the dyed textile is mounted on the base of the crockmeter.
- A square of the white cotton rubbing cloth is mounted onto the rubbing finger of the crockmeter.
- The test is performed under both dry and wet conditions. For the wet test, the rubbing cloth is wetted with deionized water and squeezed to a specific moisture content.
- The rubbing finger is then passed back and forth over the dyed specimen a specified number of times with a constant downward force.
- After rubbing, the white cotton cloth is removed, and the amount of color transferred to it is assessed using the grey scale for staining.

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